

Commercial Availability and Synthetic Applications of **cis-1,2-Cyclopentanediol**: A Technical Guide

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Compound of Interest

Compound Name: *cis-1,2-Cyclopentanediol*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-1,2-Cyclopentanediol is a valuable chiral building block in organic synthesis, particularly in the development of novel therapeutics and asymmetric catalysts. Its rigid, C₂-symmetric scaffold makes it an ideal precursor for the synthesis of chiral ligands and auxiliaries that are instrumental in controlling the stereochemical outcome of chemical reactions. This technical guide provides an overview of the commercial availability of **cis-1,2-Cyclopentanediol**, along with a detailed experimental protocol for its application in the synthesis of a chiral phosphine ligand, a class of compounds widely used in asymmetric catalysis.

Commercial Suppliers of **cis-1,2-Cyclopentanediol**

cis-1,2-Cyclopentanediol is readily available from a variety of chemical suppliers. Researchers can procure this reagent in various quantities and purities to suit their specific research needs. Below is a summary of prominent commercial suppliers and their typical product specifications.

Supplier	Typical Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Sigma-Aldrich	98% [1]	5057-98-7 [1]	C ₅ H ₁₀ O ₂ [2] [3]	102.13 [2] [3]	Also available as cis-1,2-Dihydroxycyclpentane. [1]
Thermo Scientific Chemicals	98% [3] [4]	5057-98-7 [3]	C ₅ H ₁₀ O ₂ [3]	102.13	Formerly available under the Acros Organics brand. [4]
Santa Cruz Biotechnology	≥98% [2] [3]	5057-98-7 [2] [3]	C ₅ H ₁₀ O ₂ [2] [3]	102.13 [2] [3]	Noted for its use in enzyme-catalyzed mono-acylation. [2] [3]
TCI America	>98.0% (GC)	5057-98-7	C ₅ H ₁₀ O ₂	102.13	-
Alfa Aesar	98%	5057-98-7	C ₅ H ₁₀ O ₂	102.13	-
Various other suppliers	Typically ≥97.5%	5057-98-7	C ₅ H ₁₀ O ₂	102.13	Available through platforms like LookChem and R&D Chemicals. [5]

Application in Chiral Ligand Synthesis: A Representative Experimental Protocol

A significant application of **cis-1,2-Cyclopentanediol** in drug development and chemical research is its use as a precursor for the synthesis of chiral phosphine ligands. These ligands are crucial for a variety of metal-catalyzed asymmetric reactions, enabling the synthesis of enantiomerically pure compounds. The following protocol details a representative synthesis of a C2-symmetric bis(phosphine) ligand starting from **cis-1,2-Cyclopentanediol**.

Reaction Scheme:

- Mesylation: The diol is first converted to a dimesylate, which is a good leaving group for the subsequent nucleophilic substitution.
- Phosphination: The dimesylate is then reacted with a phosphide nucleophile, such as lithium diphenylphosphide, to introduce the phosphine moieties.

Detailed Experimental Protocol:

Step 1: Synthesis of (1S,2S)-Cyclopentane-1,2-diyl dimethanesulfonate

- To a stirred solution of (1S,2S)-cyclopentane-1,2-diol (1.0 g, 9.8 mmol) and triethylamine (3.4 mL, 24.5 mmol) in anhydrous dichloromethane (50 mL) at 0 °C under an argon atmosphere, add methanesulfonyl chloride (1.9 mL, 24.5 mmol) dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 12 hours.
- Quench the reaction by the slow addition of water (20 mL).
- Separate the organic layer, and extract the aqueous layer with dichloromethane (2 x 20 mL).
- Combine the organic layers, wash with brine (30 mL), dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluent: ethyl acetate/hexanes, 1:1) to afford the dimesylate as a white solid.

Step 2: Synthesis of (1R,2R)-1,2-Bis(diphenylphosphino)cyclopentane

- To a solution of diphenylphosphine (3.6 g, 19.6 mmol) in anhydrous tetrahydrofuran (THF, 40 mL) at 0 °C under an argon atmosphere, add n-butyllithium (1.6 M in hexanes, 12.25 mL,

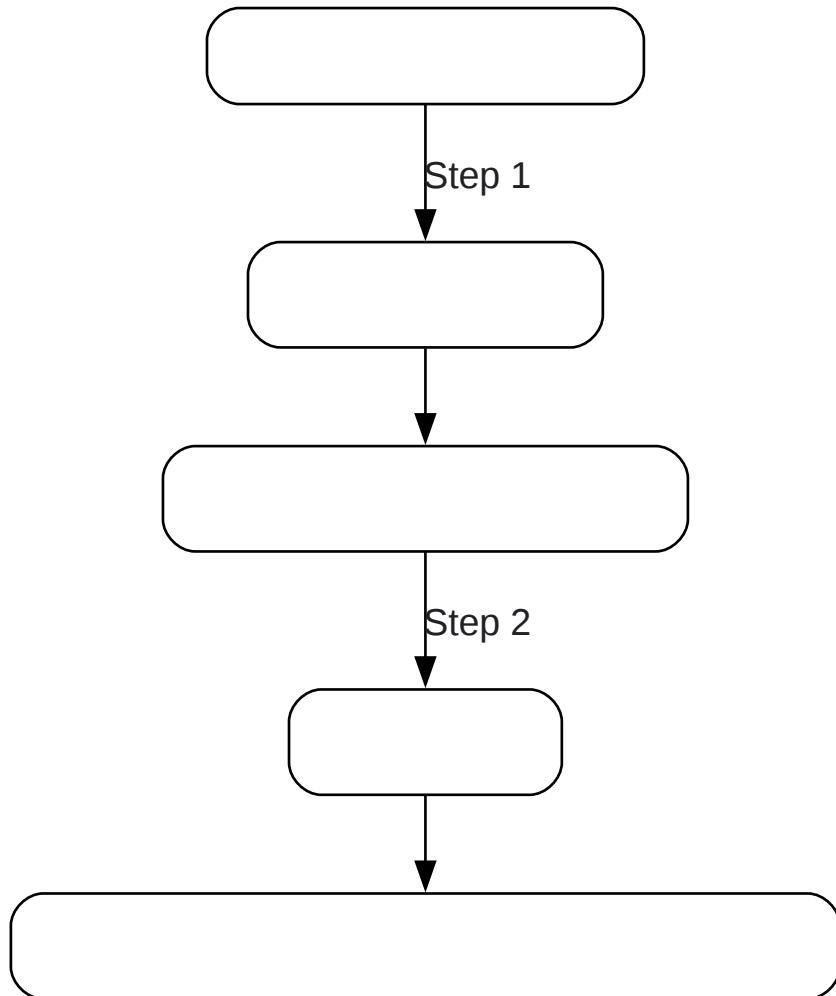
19.6 mmol) dropwise. The solution will turn deep red, indicating the formation of lithium diphenylphosphide.

- Stir the resulting solution at room temperature for 30 minutes.
- Cool the solution to 0 °C and add a solution of (1S,2S)-cyclopentane-1,2-diyl dimethanesulfonate (from Step 1) in anhydrous THF (20 mL) dropwise.
- Allow the reaction mixture to warm to room temperature and then heat to reflux for 12 hours.
- Cool the reaction to room temperature and quench by the slow addition of saturated aqueous ammonium chloride solution (30 mL).
- Extract the mixture with diethyl ether (3 x 30 mL).
- Combine the organic layers, wash with brine (40 mL), dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by recrystallization from ethanol to yield the desired chiral bis(phosphine) ligand as a white crystalline solid.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the synthesis of the chiral bis(phosphine) ligand from **cis-1,2-Cyclopentanediol**.

Synthesis of a Chiral Bis(phosphine) Ligand

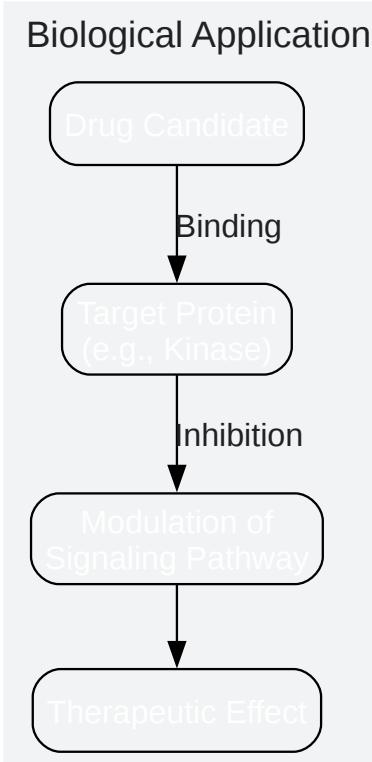
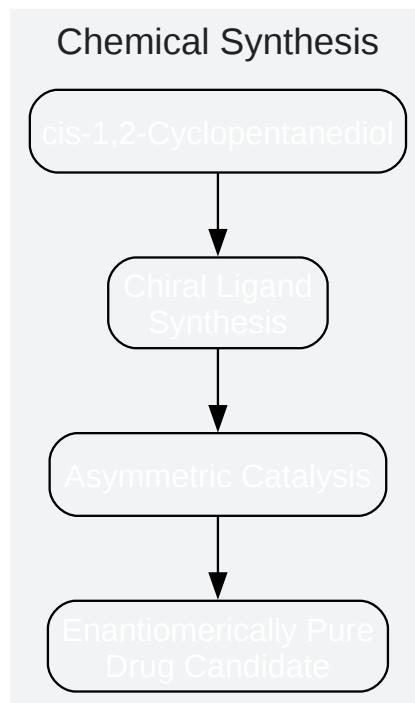
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Caption: Workflow for the synthesis of a chiral bis(phosphine) ligand.

Signaling Pathways and Logical Relationships

In the context of drug development, chiral ligands derived from **cis-1,2-cyclopentanediol** are often employed in the synthesis of complex molecules that may interact with specific biological signaling pathways. For instance, a chiral catalyst bearing such a ligand could be used to synthesize an enantiomerically pure kinase inhibitor. The logical relationship for the application of this technology is depicted below.

Application in Drug Discovery



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Caption: Logical flow from chiral building block to therapeutic application.

Conclusion

cis-1,2-Cyclopentanediol is a readily accessible and versatile chiral starting material for the synthesis of high-value compounds in the pharmaceutical and chemical industries. Its application in the preparation of chiral ligands for asymmetric catalysis is a testament to its importance in modern organic synthesis. The provided experimental protocol serves as a practical guide for researchers looking to leverage this key building block in their synthetic endeavors. The continued exploration of new applications for **cis-1,2-cyclopentanediol** and its derivatives will undoubtedly contribute to the advancement of drug discovery and development.

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